

# An In-depth Technical Guide to the Enzymatic Reactions of the Krebs Cycle

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## Compound of Interest

Compound Name: Citric Acid

Cat. No.: B115230

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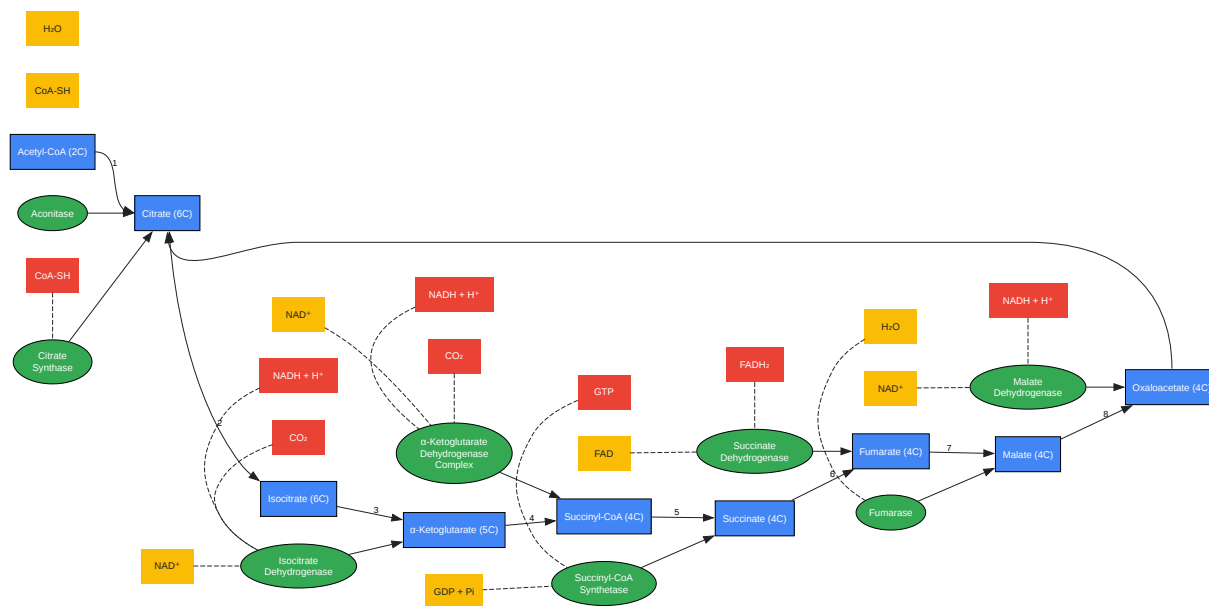
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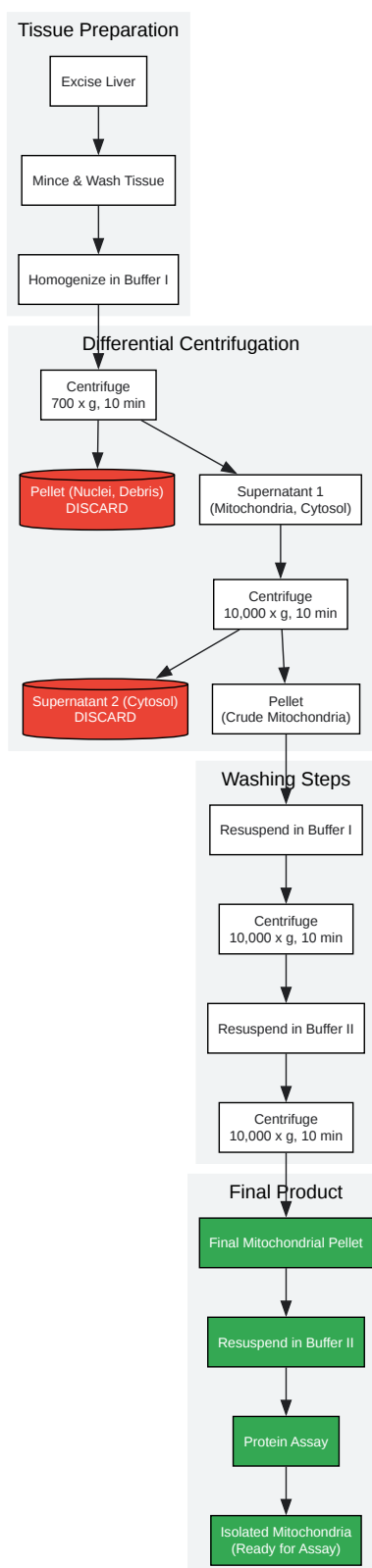
This guide provides a comprehensive examination of the core enzymatic reactions of the Krebs cycle, also known as the **Citric Acid Cycle** (TCA) or Tricarboxylic Acid Cycle. As a central hub of cellular metabolism, a deep understanding of these reactions, their thermodynamics, and the methodologies to study them is critical for advancements in biochemistry, disease pathology, and pharmacology.

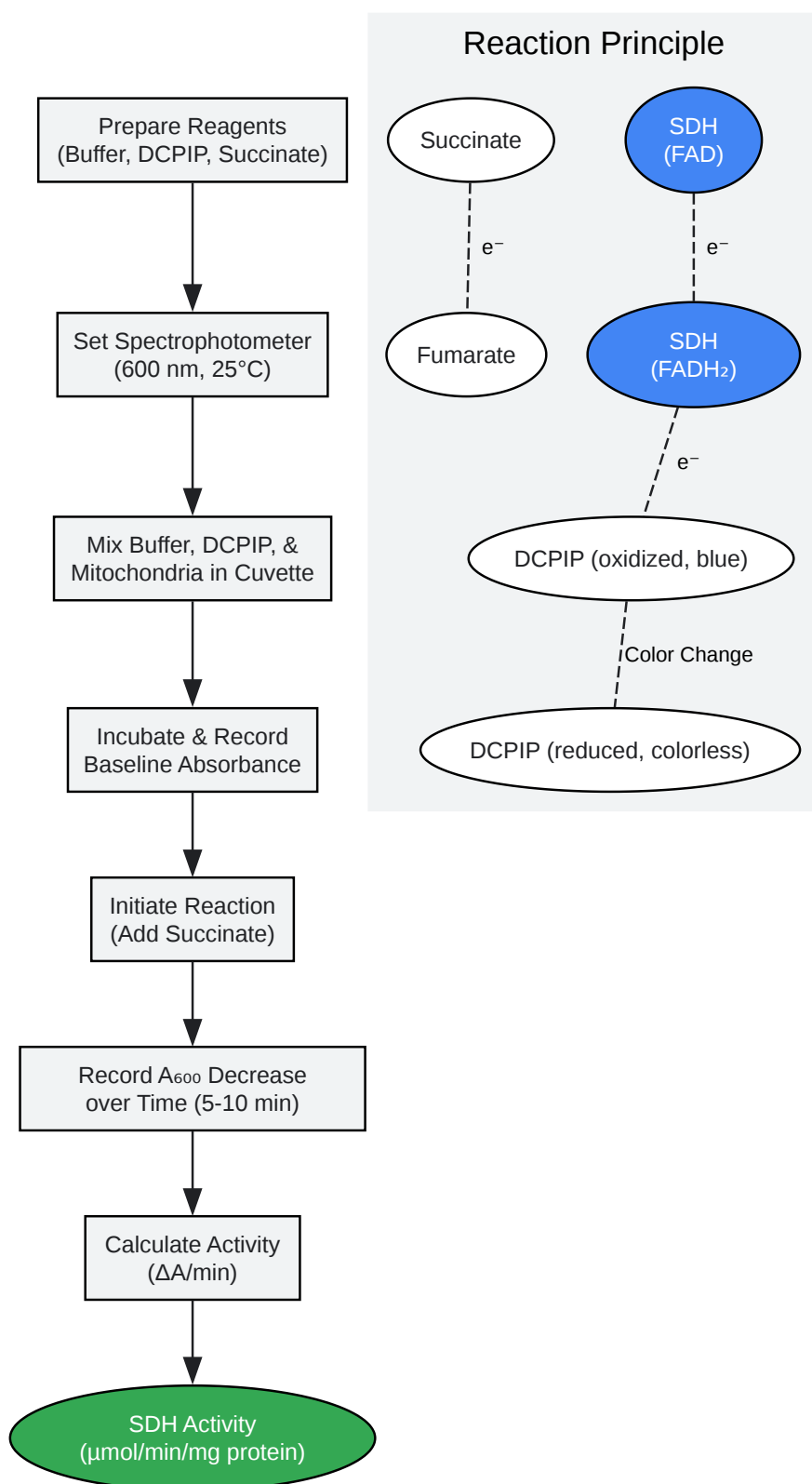
## I. Overview of the Krebs Cycle

The Krebs cycle is a series of eight enzyme-catalyzed reactions occurring in the mitochondrial matrix.<sup>[1][2]</sup> It completes the oxidation of acetyl-CoA, derived from carbohydrates, fats, and proteins, into carbon dioxide.<sup>[3]</sup> In doing so, it generates the reducing equivalents NADH and FADH<sub>2</sub>, which are crucial for ATP production through oxidative phosphorylation, and produces one molecule of GTP (or ATP) via substrate-level phosphorylation.<sup>[2][4]</sup>

The cycle's central role in both catabolism and anabolism—providing precursors for the biosynthesis of amino acids and other molecules—marks it as a key intersection in metabolic pathways.







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